

# BI-D1870 Dissolution in DMSO: A Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *BI-D1870*

Cat. No.: *B1684656*

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This technical support guide provides detailed protocols and troubleshooting advice for dissolving the RSK inhibitor **BI-D1870** in DMSO. It is intended for researchers, scientists, and drug development professionals who are utilizing this compound in their experiments.

## Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for **BI-D1870**?

A1: The recommended solvent for preparing stock solutions of **BI-D1870** for in vitro use is dimethyl sulfoxide (DMSO).<sup>[1][2][3][4][5]</sup> **BI-D1870** is insoluble in water and ethanol.<sup>[1][4]</sup>

Q2: What is the maximum solubility of **BI-D1870** in DMSO?

A2: The solubility of **BI-D1870** in DMSO is high, with sources reporting values ranging from >19.6 mg/mL to 100 mg/mL.<sup>[2][3]</sup> For specific quantitative data, please refer to the solubility table below.

Q3: Why is my **BI-D1870** not dissolving completely in DMSO?

A3: Several factors can affect the dissolution of **BI-D1870**. One common issue is the use of DMSO that has absorbed moisture, which can significantly reduce the solubility of the compound.<sup>[1]</sup> It is highly recommended to use fresh, anhydrous DMSO. Additionally, gentle warming and sonication can aid in dissolution.<sup>[2]</sup>

Q4: How should I store the **BI-D1870** stock solution in DMSO?

A4: To ensure stability, it is recommended to aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.[1][6] The stock solution can be stored at -20°C for up to one year or at -80°C for up to two years.[3][6]

Q5: What is the mechanism of action of **BI-D1870**?

A5: **BI-D1870** is a potent and specific, ATP-competitive inhibitor of the p90 ribosomal S6 kinase (RSK) family of serine/threonine kinases, including RSK1, RSK2, RSK3, and RSK4.[1][2][6][7] It has been shown to inhibit the PI3K-Akt-mTORC1 signaling pathway.[8]

## Troubleshooting Guide

Issue	Possible Cause	Solution
Precipitate forms after adding to aqueous buffer.	BI-D1870 is insoluble in aqueous solutions.	For in vivo or cell culture experiments, a specific formulation with co-solvents like PEG300 and Tween-80 is required.[1][3][9] The final concentration of DMSO in cell culture media should be kept low (typically $\leq 0.1\%$ ) to avoid cytotoxicity.[10][11]
Inconsistent experimental results.	Degradation of BI-D1870 due to improper storage.	Always aliquot stock solutions and avoid repeated freeze-thaw cycles.[1][6] Store at the recommended temperatures (-20°C or -80°C).[3][6]
Difficulty achieving high concentrations.	Using DMSO that is not fresh or anhydrous.	Use a fresh, unopened bottle of anhydrous DMSO for preparing stock solutions.[1]
Compound appears to have low potency.	Incomplete dissolution leading to a lower effective concentration.	Ensure the compound is fully dissolved by warming the solution to 37°C for 10 minutes and/or using an ultrasonic bath.[2]

## Quantitative Data Presentation

Solubility of **BI-D1870** in DMSO

Vendor/Source	Reported Solubility (mg/mL)	Reported Solubility (mM)
Selleck Chemicals	78 mg/mL	199.27 mM
APExBIO	>19.6 mg/mL	>50.07 mM
MedchemExpress	100 mg/mL	255.48 mM
Cayman Chemical	15 mg/mL	38.32 mM

Molecular Weight of **BI-D1870**: 391.42 g/mol [\[1\]](#)[\[3\]](#)

## Experimental Protocol: Preparation of a 10 mM BI-D1870 Stock Solution in DMSO

Materials:

- **BI-D1870** powder
- Anhydrous dimethyl sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Vortex mixer
- Water bath or incubator set to 37°C (optional)
- Ultrasonic bath (optional)

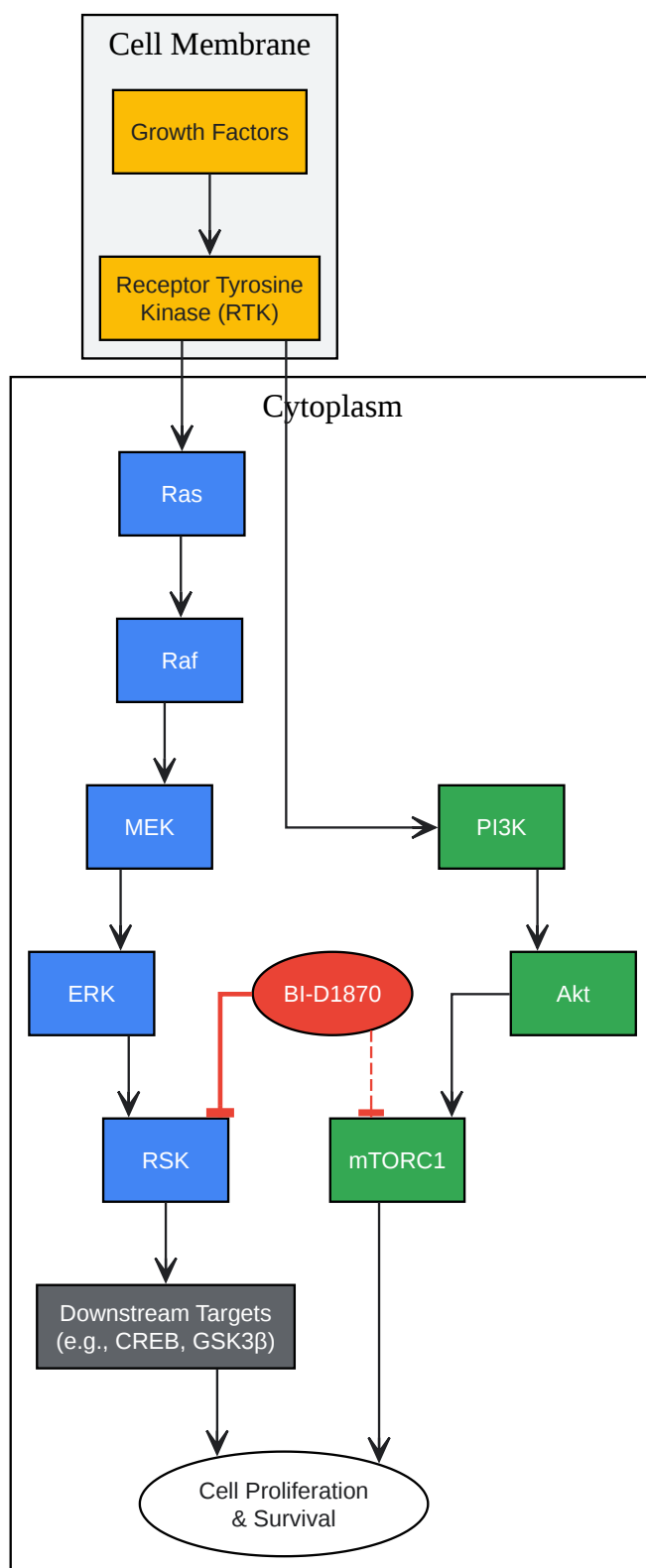
Procedure:

- Preparation: Allow the **BI-D1870** powder and anhydrous DMSO to come to room temperature before use.

- Weighing: Accurately weigh out the desired amount of **BI-D1870** powder. For a 10 mM stock solution, you would weigh 3.914 mg of **BI-D1870** to prepare 1 mL of solution.
- Dissolution:
  - Add the appropriate volume of anhydrous DMSO to the vial containing the **BI-D1870** powder.
  - Vortex the solution thoroughly for several minutes to facilitate dissolution.
- Troubleshooting Dissolution (if necessary):
  - If the compound does not fully dissolve, warm the solution in a 37°C water bath for 10-15 minutes.[\[2\]](#)
  - Alternatively, or in addition, place the vial in an ultrasonic bath for a short period.[\[2\]](#)[\[3\]](#)
  - Visually inspect the solution to ensure there are no visible particles.
- Storage:
  - Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.
  - Store the aliquots at -20°C or -80°C.[\[3\]](#)[\[6\]](#)

## Visualization of BI-D1870's Mechanism of Action

The following diagram illustrates the signaling pathway inhibited by **BI-D1870**. As an RSK inhibitor, **BI-D1870** blocks the downstream effects of the Ras/MAPK pathway, which includes the regulation of cell proliferation and survival. Recent studies have also shown its inhibitory effect on the PI3K-Akt-mTORC1 axis.[\[8\]](#)



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Caption: **BI-D1870** inhibits RSK and the PI3K-Akt-mTORC1 pathway.

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